

Thermodynamic Properties of 1-Decanol Mixtures: A Technical Guide

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Compound of Interest		
Compound Name:	1-Decanol	
Cat. No.:	B1663958	Get Quote

This in-depth technical guide provides a comprehensive overview of the thermodynamic properties of binary mixtures containing **1-decanol**. Aimed at researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, details experimental protocols, and visualizes the experimental workflow. The interactions in **1-decanol** mixtures are complex, influenced by hydrogen bonding, dispersion forces, and the size and shape of the constituent molecules. Understanding these properties is crucial for various applications, including solvent design, formulation development, and process optimization.

Key Thermodynamic Properties

The study of **1-decanol** mixtures often involves the measurement and analysis of several key thermodynamic properties that describe the deviation of the mixture from ideal behavior. These properties provide insights into the nature and strength of intermolecular interactions between **1-decanol** and the other component.

- Excess Molar Volume (VE): This property indicates the volume change upon mixing. A
 positive VE suggests that the interactions between unlike molecules are weaker than the
 average interactions between like molecules, leading to an expansion in volume. Conversely,
 a negative VE indicates stronger interactions between unlike molecules, resulting in volume
 contraction.
- Viscosity Deviation ($\Delta\eta$): This parameter reflects the difference between the measured viscosity of the mixture and the ideal viscosity. Negative deviations are typically observed in



mixtures where the specific interactions are disrupted upon mixing, leading to a decrease in the resistance to flow. Positive deviations suggest the formation of new, stronger interactions or complexes.

- Excess Molar Enthalpy (HE): Also known as the heat of mixing, this property quantifies the
 heat absorbed or released when components are mixed.[1] A positive HE (endothermic
 mixing) indicates that energy is required to break the interactions in the pure components,
 which are stronger than the interactions formed in the mixture.[1] A negative HE (exothermic
 mixing) signifies that the interactions in the mixture are stronger than in the pure
 components.[1]
- Refractive Index Deviation (ΔnD): This property relates to the change in the refractive index
 of the mixture compared to an ideal mixture. Deviations in the refractive index can provide
 information about the changes in density and polarizability of the mixture.

Quantitative Data Summary

The following tables summarize the excess molar volumes, viscosity deviations, excess molar enthalpies, and refractive index deviations for various binary mixtures of **1-decanol** at different temperatures and atmospheric pressure. The data has been compiled from various scientific studies to provide a comparative overview.

Table 1: Excess Molar Volume (VE) of **1-Decanol** Binary Mixtures



Second Component	Temperature (K)	VE at x1 ≈ 0.5 (cm3·mol-1)
Cyclopentane	298.15	Sigmoid-shaped
Cyclohexane	298.15	Positive
Cyclooctane	298.15	Positive
n-Heptane	298.15	Positive
n-Octane	298.15	Positive
n-Nonane	298.15	Positive
n-Decane	298.15	Positive
n-Undecane	283.15 - 363.15	Negative at lower temperatures
n-Dodecane	298.15 - 323.15	-

Note: x1 represents the mole fraction of **1-decanol**.

Table 2: Viscosity Deviation ($\Delta \eta$) of **1-Decanol** Binary Mixtures

Second Component	Temperature (K)	Δη at x1 ≈ 0.5 (mPa·s)
n-Heptane	298.15	Negative
n-Octane	298.15	Negative
n-Nonane	298.15	Negative
n-Decane	298.15	Negative
n-Undecane	283.15 - 363.15	Negative
Tetrahydrofuran	298.15 - 313.15	-
Cyclohexylamine	293.15 - 303.15	-

Note: x1 represents the mole fraction of **1-decanol**.



Table 3: Excess Molar Enthalpy (HE) of 1-Decanol Binary Mixtures

Second Component	Temperature (K)	HE at x1 ≈ 0.5 (J·mol-1)
n-Heptane	303.15	-
n-Tridecane	303.15	-
Dimethyl Sulfoxide	303.15	-
1-Octene	298.15	-

Note: x1 represents the mole fraction of **1-decanol**.

Table 4: Refractive Index Deviation ($\triangle nD$) of **1-Decanol** Binary Mixtures

Second Component	Temperature (K)	ΔnD at x1 ≈ 0.5
1,3-Dioxolane	298.15	Negative
Cyclohexylamine	293.15 - 303.15	-
4-Methylphenol	Various	-

Note: x1 represents the mole fraction of **1-decanol**.

Experimental Protocols

The determination of the thermodynamic properties of **1-decanol** mixtures involves precise measurements using various analytical techniques. The following sections detail the typical experimental methodologies.

Materials

The chemicals used, including **1-decanol** and the second components, are typically of high purity (e.g., >99%) and are often further purified by methods such as fractional distillation to remove any residual impurities. The purity of the compounds is usually checked by comparing their experimental densities and refractive indices with literature values.[2][3] The liquids are often stored over molecular sieves to prevent water contamination.



Mixture Preparation

Binary mixtures are prepared by mass over the entire composition range. An analytical balance with a high precision (e.g., ±0.01 mg) is used to weigh the components in airtight glass vials to minimize evaporation. The mole fractions of the mixtures are then calculated from the masses of the components.

Density Measurement

The densities of the pure liquids and their binary mixtures are typically measured using a vibrating tube densimeter. The temperature of the densimeter cell is controlled to within ± 0.01 K using a constant temperature bath. The apparatus is calibrated with deionized, double-distilled water and dry air at atmospheric pressure. The uncertainty in density measurements is generally on the order of $\pm 1.10-5$ g·cm-3.

Viscosity Measurement

Viscosities are commonly measured using a capillary viscometer, such as an Ubbelohde or Cannon-Fenske type. The viscometer is placed in a thermostatically controlled bath, and the flow time of the liquid is measured with a digital stopwatch. The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid. The uncertainty in viscosity measurements is typically around $\pm 0.5\%$.

Excess Enthalpy Measurement

Excess molar enthalpies are determined using a calorimeter, often an isothermal dilution calorimeter. A known amount of one component is titrated into a known amount of the other component, and the resulting heat change is measured. The measurements are typically performed over the entire composition range by cumulative additions of one component to the other.

Refractive Index Measurement

The refractive indices of the pure components and the mixtures are measured using a digital refractometer, such as an Abbe refractometer. The temperature is controlled by circulating water from a thermostated bath through the prisms of the instrument. The refractometer is

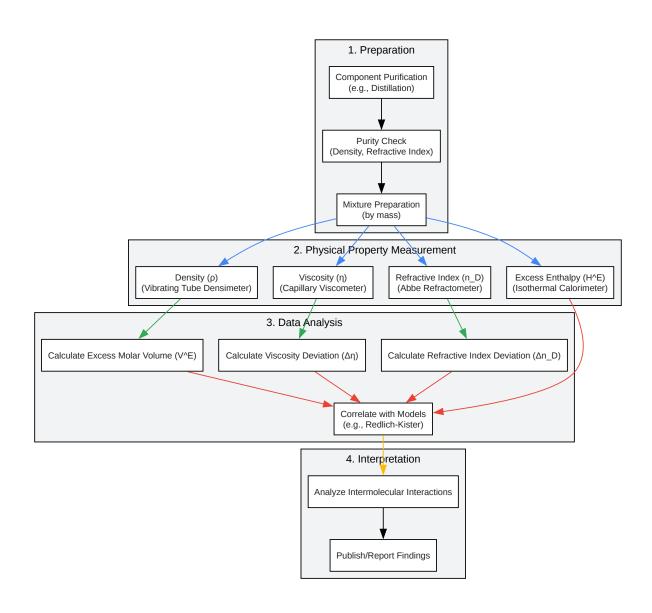


calibrated using standard substances with known refractive indices. The uncertainty in refractive index measurements is typically in the order of ± 0.0001 .

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination and analysis of the thermodynamic properties of **1-decanol** mixtures.





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Caption: Experimental workflow for thermodynamic property analysis.



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References

- 1. Enthalpy of mixing Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
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